

Domiphen bromide minimal inhibitory concentration testing

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Compound Focus: Domiphen Bromide

CAS No.: 538-71-6

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Minimum Inhibitory Concentration of Domiphen Bromide

The table below summarizes the quantitative MIC data for **domiphen bromide** from recent studies:

Pathogen / Strain	Context	MIC Value	Citation
Aspergillus fumigatus (4 strains, wild-type & azole-resistant)	Standalone & Synergy with Itraconazole	8 µg/mL (for all strains) [1]	
Gram-negative Bacteria (31 clinical Colistin-Resistant strains)	Synergy with Colistin	16 µg/mL (for all strains) [2]	
Plasmodium falciparum (3D7 strain)	Standalone (antiplasmodial activity)	~1 µM (IC ₅₀) [3]	

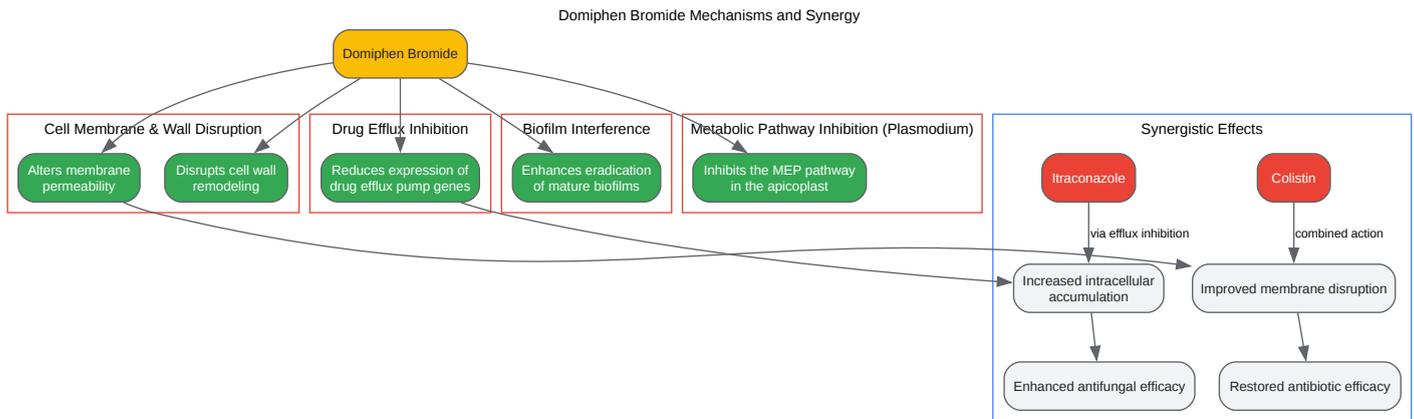
Key Experimental Protocols for MIC Testing

The methodologies from these studies provide a reliable framework for evaluating **domiphen bromide's** antimicrobial activity.

- **Broth Microdilution for Fungi (*Aspergillus fumigatus*):** The MIC against *A. fumigatus* was determined following the guidelines from the Clinical and Laboratory Standards Institute (CLSI M38-A2) with modifications. Briefly, **domiphen bromide** was diluted in a minimal medium (MM). A fungal suspension of 1×10^6 CFU/mL was prepared, and 20 μ L of this suspension was inoculated into tubes containing the drug dilutions. The tubes were incubated at 37°C for 36 hours. The MIC value was defined as the lowest drug concentration that prevented visible fungal growth [1].
- **Broth Microdilution for Bacteria (Colistin-Resistant Gram-negative bacteria):** The MIC against clinical isolates of *E. coli*, *K. pneumoniae*, *A. baumannii*, and *P. aeruginosa* was tested using the broth microdilution method in line with CLSI guidelines (M07). The bacterial inoculum was prepared to a concentration of 5×10^5 CFU/mL in Mueller-Hinton broth. The tests were incubated at 37°C for 16-20 hours. The MIC was defined as the lowest concentration of the drug that completely inhibited bacterial growth [2].
- **Anti-Plasmodial Growth Inhibition Assay:** The half-maximal inhibitory concentration (IC₅₀) of **domiphen bromide** against the malaria parasite *Plasmodium falciparum* was determined via an in vitro growth inhibition assay. Synchronized ring-stage parasites were cultured in human red blood cells with Roswell Park Memorial Institute (RPMI) complete medium. The parasites were exposed to the drug for 48 hours. Parasitemia was then assessed either by microscopic examination of blood smears or by flow cytometry to calculate the IC₅₀ value [3].

Mechanisms of Action and Synergy

Research indicates that **domiphen bromide**'s antimicrobial effect is multi-faceted and enhances the efficacy of other drugs.



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Interpretation of Findings and Research Context

- **Synergistic Focus:** The consistent MIC values of **domiphen bromide** across resistant strains highlight its potential as a **synergist or resistance-modifying agent**. Its primary value in current research lies in its ability to restore the efficacy of existing antifungal and antibiotic drugs [1] [2].
- **Broad-Spectrum Potential:** The activity of **domiphen bromide** against evolutionarily distant organisms (fungi, bacteria, and protozoa) suggests a non-specific or multi-target mechanism, often associated with cationic surfactants. This broad activity makes it a promising candidate for combination therapies targeting diverse resistant pathogens [1] [2] [3].
- **Cytotoxicity and Biocompatibility:** Studies reported minimal cytotoxicity in mammalian cell lines (HT-22 and HK-2) and good biocompatibility in animal models like zebrafish and *Galleria mellonella*, supporting its potential for therapeutic development [1].

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References

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